

1-Methyl-3-p-tolyl-1h-pyrazol-5-ol CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Methyl-3-p-tolyl-1h-pyrazol-5-ol**

Cat. No.: **B360813**

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In-Depth Technical Guide: 1-Methyl-3-p-tolyl-1H-pyrazol-5-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Methyl-3-p-tolyl-1H-pyrazol-5-ol**, a heterocyclic organic compound with significant potential in various scientific and industrial applications. This document details its chemical identifiers, physical properties, a comprehensive synthesis protocol, and an exploration of its biological activities.

Chemical Identifiers and Physical Properties

1-Methyl-3-p-tolyl-1H-pyrazol-5-ol, also known by its tautomeric form 3-Methyl-1-p-tolyl-5-pyrazolone, is a pyrazolone derivative. Its chemical identity and key physical properties are summarized in the tables below.

Identifier Type	Value
CAS Number	86-92-0
IUPAC Name	5-methyl-2-(4-methylphenyl)-1,2-dihydro-3H-pyrazol-3-one
Synonyms	1-(4-tolyl)-3-methyl-5-pyrazolone, 3-Methyl-1-(4-methylphenyl)-1H-pyrazol-5-ol, p-Tolyl methyl pyrazolone, 3-methyl-1-p-tolyl-pyrazolin-5-one
Molecular Formula	C ₁₁ H ₁₂ N ₂ O
Molecular Weight	188.23 g/mol
Canonical SMILES	CC1=CC(=O)N(N1)C2=CC=C(C=C2)C
InChI Key	IOQOLGUXWSBWHR-UHFFFAOYSA-N

Physical Property	Value	Source
Appearance	White to yellowish crystalline powder	[1]
Melting Point	134-142 °C	[1]
Purity	≥ 99% (Assay)	[1]

Experimental Protocols

Synthesis of 1-(4'-tolyl)-3-methyl-5-pyrazolone

A detailed method for the synthesis of 1-(4'-tolyl)-3-methyl-5-pyrazolone is outlined in Russian patent RU2075476C1. The synthesis is a multi-step process involving the diazotization of p-toluidine, followed by reduction and condensation reactions.

Step 1: Diazotization of p-Toluidine

- In a suitable reaction vessel, dissolve p-toluidine in an aqueous solution of hydrochloric acid.
- Cool the resulting solution to 0-5 °C in an ice bath.

- Slowly add a solution of sodium nitrite while maintaining the temperature below 10 °C to form the p-tolyldiazonium chloride solution.

Step 2: Reduction of p-Tolyldiazonium Chloride

- Prepare a sulfite-bisulfite reducing mixture from sodium (or ammonium) bisulfite and ammonia water.
- Add the p-tolyldiazonium chloride solution to the reducing mixture while controlling the pH between 5.8 and 7.0.
- The molar ratio of bisulfite to p-tolyldiazonium chloride should be maintained at approximately 2.49:1.
- This reaction yields p-tolylhydrazine sulfonate.

Step 3: Hydrolysis and Condensation

- Hydrolyze the p-tolylhydrazine sulfonate to obtain a solution of p-tolylhydrazine hydrochloride.
- Neutralize the resulting solution to a pH of 1.9-2.5.
- Condense the p-tolylhydrazine with acetoacetic acid amide. The molar ratio of p-tolylhydrazine to acetoacetic acid amide should be in the range of 1:1 to 1:1.1.
- The reaction yields the final product, 1-(4'-tolyl)-3-methyl-5-pyrazolone, which can be further purified by recrystallization.^[2]

Biological Activity and Potential Applications

Pyrazolone derivatives, including **1-Methyl-3-p-tolyl-1H-pyrazol-5-ol**, have garnered significant interest due to their diverse biological activities. While specific quantitative data for this exact compound is limited in publicly available literature, the pyrazolone scaffold is a well-established pharmacophore.

Antioxidant Activity:

Pyrazolone derivatives are recognized for their antioxidant properties. They can act as radical scavengers, donating a hydrogen atom to neutralize free radicals and thus mitigating oxidative stress. This mechanism is crucial in the prevention of cellular damage implicated in a range of diseases. The antioxidant capacity of pyrazolone analogs has been demonstrated in various studies, with some exhibiting potent activity.

Anti-inflammatory Activity:

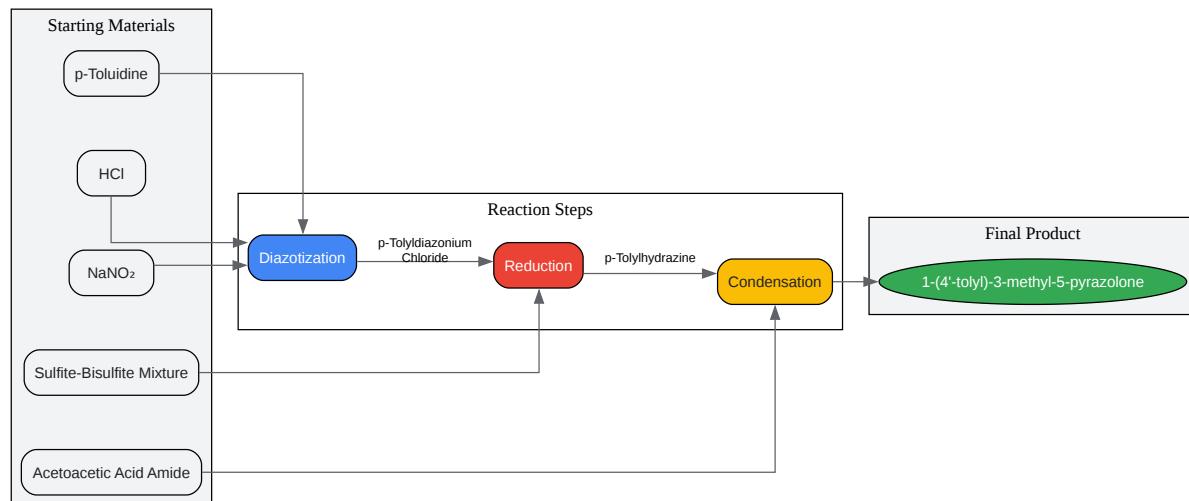
Several pyrazolone derivatives have been investigated for their anti-inflammatory effects. The proposed mechanism of action for some of these compounds involves the inhibition of key inflammatory mediators. This makes them attractive candidates for the development of novel anti-inflammatory drugs. Derivatives of 3-methyl-pyrazolone have shown significant analgesic and anti-inflammatory activities in preclinical studies.

Other Applications:

Beyond its potential therapeutic uses, 1-(4'-Tolyl)-3-methyl-5-pyrazolone serves as a crucial intermediate in the synthesis of various organic compounds. It is notably used as a coupling component in the manufacturing of pigments, such as C.I. Pigment Red 34 and C.I. Pigment Red 37.^[3]

Visualizations

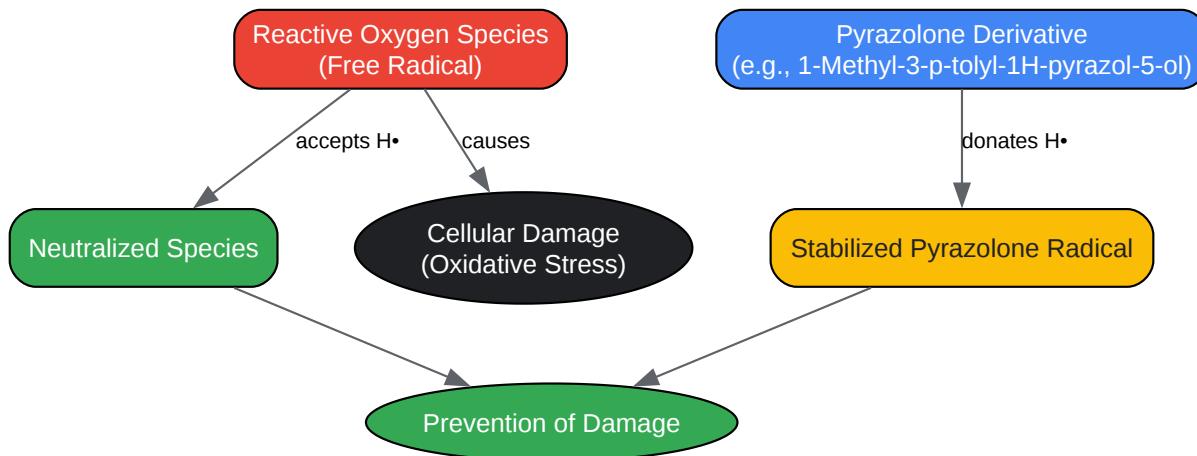
Synthesis Workflow of 1-(4'-tolyl)-3-methyl-5-pyrazolone



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Caption: Synthetic pathway for 1-(4'-tolyl)-3-methyl-5-pyrazolone.

Logical Relationship of Pyrazolone's Antioxidant Action



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Caption: General mechanism of radical scavenging by pyrazolone derivatives.

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- To cite this document: BenchChem. [1-Methyl-3-p-tolyl-1h-pyrazol-5-ol CAS number and identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b360813#1-methyl-3-p-tolyl-1h-pyrazol-5-ol-cas-number-and-identifiers>]

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